

Compound "Plumbanone--cadmium (1/1)" Not Found in Scientific Databases

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Compound of Interest

Compound Name: *Plumbanone--cadmium (1/1)*

Cat. No.: *B15163439*

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An extensive search of chemical databases and scientific literature yielded no information on a compound named "**Plumbanone--cadmium (1/1)**". This suggests that the requested compound is not a recognized chemical entity or that it may be referred to by a different nomenclature.

The search did identify a compound named "Plumbanone--indium (1/1)" in the PubChem database, which has the molecular formula InOPb .^[1] However, no analogous cadmium-containing compound was found.

Searches for related terms such as "organolead-cadmium compounds" and general searches for cadmium complexes did not provide any link to a "plumbanone" ligand or a "**Plumbanone--cadmium (1/1)**" complex.^{[2][3][4][5][6]}

While information on the general properties of lead, cadmium, and their respective compounds is available, the specific combination and stoichiometry described by "**Plumbanone--cadmium (1/1)**" does not correspond to any known substance in the available scientific literature.^{[7][8][9][10]}

Conclusion:

Based on the comprehensive search, it is concluded that "**Plumbanone--cadmium (1/1)**" is not a documented compound. Therefore, the requested in-depth technical guide on its physicochemical properties, experimental protocols, and signaling pathways cannot be

provided. It is recommended to verify the name and chemical structure of the compound of interest.

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References

- 1. Plumbanone--indium (1/1) | InOPb | CID 71371671 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. par.nsf.gov [par.nsf.gov]
- 4. Cadmium and silver complexes of a pyridine containing ligand: syntheses, structural studies, biological activity and docking studies - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. Cadmium Compounds with an [N3C] Atrane Motif: Evidence for the Generation of a Cadmium Hydride Species - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Lead - Wikipedia [en.wikipedia.org]
- 8. youtube.com [youtube.com]
- 9. youtube.com [youtube.com]
- 10. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [Compound "Plumbanone--cadmium (1/1)" Not Found in Scientific Databases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15163439#what-are-the-physicochemical-properties-of-plumbanone-cadmium-1-1]

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